

Environmental Fate and Atmospheric Lifetime of Sulfuryl Fluoride: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Sulfuryl fluoride (SO₂F₂) is a synthetic chemical widely used as a structural and post-harvest fumigant. Its increasing use as a replacement for ozone-depleting substances has led to a growing interest in its environmental fate and atmospheric persistence. This technical guide provides an in-depth analysis of the atmospheric chemistry of **sulfuryl fluoride**, its degradation pathways, atmospheric lifetime, and its contribution to global warming. Detailed methodologies of key experimental studies are presented, along with a quantitative summary of its atmospheric properties.

Introduction

Sulfuryl fluoride is a colorless, odorless gas at standard temperature and pressure.[1] Initially introduced as a fumigant in the 1960s, its application has expanded significantly following the phase-out of methyl bromide under the Montreal Protocol.[2][3][4] While it does not deplete the ozone layer, concerns have been raised about its long atmospheric lifetime and high global warming potential.[2][5][6] Understanding the environmental sinks and atmospheric behavior of **sulfuryl fluoride** is crucial for assessing its long-term environmental impact.

Atmospheric Fate and Degradation Pathways



The atmospheric persistence of a chemical is primarily determined by its removal processes, which include photolysis, reaction with atmospheric oxidants, and wet/dry deposition. Extensive laboratory studies have shown that **sulfuryl fluoride** is highly inert in the troposphere.

Reaction with Atmospheric Oxidants

The primary oxidants in the troposphere are the hydroxyl radical (OH), the nitrate radical (NO₃), and ozone (O₃). The rate of reaction with these species is a key determinant of a compound's atmospheric lifetime.

- Hydroxyl Radical (OH): The reaction with the OH radical is a major removal pathway for many atmospheric trace gases. However, studies have consistently shown that sulfuryl fluoride reacts extremely slowly with OH radicals. Multiple independent studies have established upper limits for the reaction rate constant, indicating that this is not a significant atmospheric sink.[7][8][9] The estimated atmospheric lifetime of sulfuryl fluoride with respect to reaction with OH radicals is greater than 300 years.[7][9]
- Ozone (O₃) and Chlorine Atoms (Cl): Similarly, reactions with ozone and chlorine atoms have been found to be negligible.[7][8] Experimental studies have determined very low upper limits for the rate constants of these reactions.[7][8]
- Singlet Oxygen (O(¹D)): Reaction with electronically excited oxygen atoms, O(¹D), is a potential removal mechanism in the stratosphere. While a measurable reaction rate has been determined, the contribution to the overall atmospheric lifetime is minor due to the low concentrations of O(¹D).[10]

Photolysis

Sulfuryl fluoride does not absorb solar radiation in the troposphere (wavelengths > 290 nm). [11] Therefore, direct photolysis is not an important removal process in the lower atmosphere. It does absorb at shorter wavelengths found in the stratosphere, but its photolysis quantum yield is low.[10]

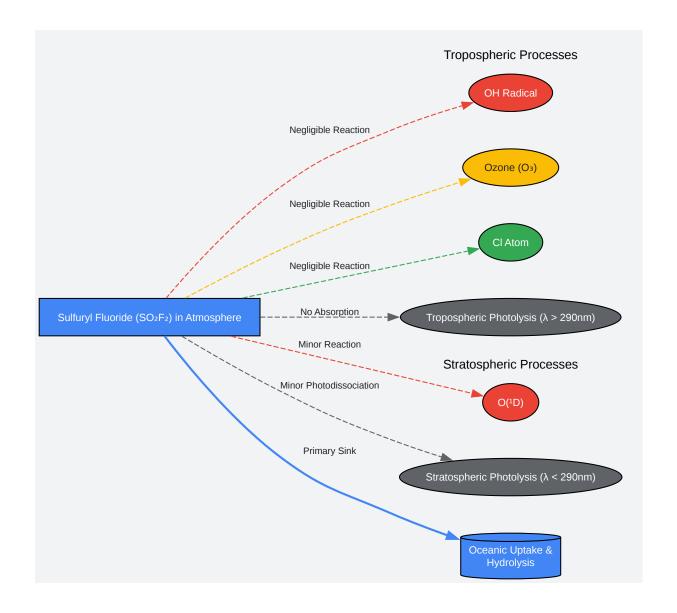
Primary Sink: Oceanic Uptake and Hydrolysis

The dominant sink for atmospheric **sulfuryl fluoride** is its dissolution into the ocean followed by hydrolysis.[10][12][13] Although slow to hydrolyze in neutral water, the process is more rapid



under alkaline conditions typical of seawater.[11][14][15] This oceanic uptake is the primary factor limiting its atmospheric lifetime to several decades.[9][12][13]

The following diagram illustrates the atmospheric pathways of sulfuryl fluoride.



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Atmospheric pathways of sulfuryl fluoride.

Atmospheric Lifetime and Global Warming Potential

Based on in-situ atmospheric and archived air measurements, the atmospheric lifetime of **sulfuryl fluoride** is estimated to be in the range of 30 to 40 years.[10][16] More specific modeling studies based on oceanic uptake suggest a lifetime of approximately 36 ± 11 years. [12][13] This is significantly longer than earlier estimates of around 5 years.[10]

Sulfuryl fluoride is a potent greenhouse gas due to its strong absorption of infrared radiation in the atmospheric window.[7] Its Global Warming Potential (GWP) on a 100-year time horizon is estimated to be approximately 4740 times that of carbon dioxide on a per-kilogram basis.[17] Some estimates place this value even higher, up to 7,500 times more potent than CO2.[18]

Quantitative Data Summary

The following table summarizes the key quantitative data related to the environmental fate and atmospheric properties of **sulfuryl fluoride**.



Parameter	Value	Reference(s)
Atmospheric Lifetime		
Overall	30 - 40 years	[10][16]
Modeled (Oceanic Uptake)	36 ± 11 years	[12][13]
vs. OH radicals	> 300 years	[7][9]
vs. CI atoms	> 10,000 years	[10]
vs. O(¹D)	~700 years	[10]
vs. UV Photodissociation	> 4,700 years	[10]
Global Warming Potential (GWP)		
100-year time horizon	~4740 - 7500	[17][18]
Reaction Rate Constants (296 K)		
k(OH + SO ₂ F ₂)	$< 1.7 \times 10^{-14} \text{ cm}^3 \text{ molecule}^{-1}$ s^{-1}	[8]
< 1 x 10 ⁻¹⁶ cm ³ molecule ⁻¹ s ⁻¹	[10]	
k(Cl + SO ₂ F ₂)	$< 9 \times 10^{-19} \text{ cm}^3 \text{ molecule}^{-1} \text{ s}^{-1}$	[8]
$< 5 \times 10^{-17} \text{ cm}^3 \text{ molecule}^{-1} \text{ s}^{-1}$	[10]	
k(O ₃ + SO ₂ F ₂)	$< 5.5 \times 10^{-24} \text{ cm}^3 \text{ molecule}^{-1}$ s ⁻¹	[8]
Radiative Efficiency	0.196 W m ⁻² ppbv ⁻¹	[7][8]
Atmospheric Concentration (2018)	~2.5 parts per trillion (ppt)	[17]
Annual Global Emissions (2007)	~2000 metric tons	[10][16]



Experimental Methodologies

The determination of the atmospheric lifetime of **sulfuryl fluoride** relies on a combination of laboratory experiments and atmospheric modeling. Key experimental techniques are detailed below.

Determination of Reaction Rate Constants

The kinetics of the gas-phase reactions of **sulfuryl fluoride** with atmospheric oxidants are typically studied using smog chamber techniques coupled with Fourier Transform Infrared (FTIR) spectroscopy or by using pulsed laser photolysis with laser-induced fluorescence.

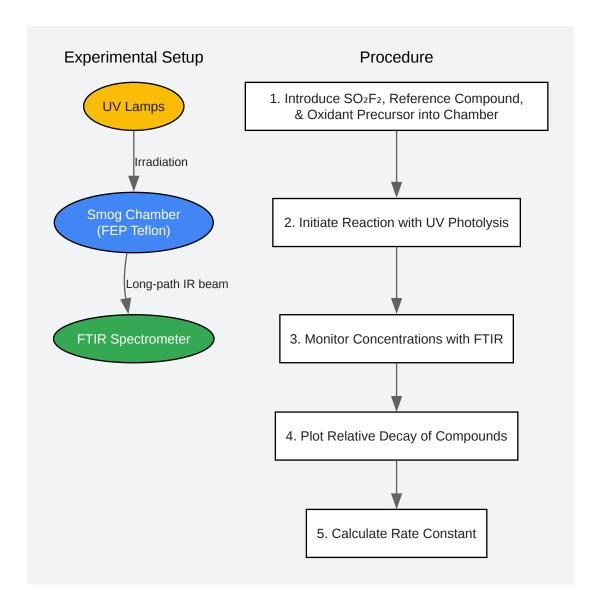
Relative Rate Method in a Smog Chamber:

This is a common technique for determining the rate constant of a reaction of interest relative to a reference reaction with a known rate constant.

- Chamber Preparation: A large-volume (smog) chamber made of inert material (e.g., FEP Teflon film) is first evacuated and then filled with purified air or nitrogen as a bath gas.
- Introduction of Reactants: Known concentrations of **sulfuryl fluoride**, a reference compound (e.g., CHF₃ or C₂H₂), and a precursor for the oxidant (e.g., CH₃ONO for OH radicals, Cl₂ for Cl atoms) are introduced into the chamber.
- Initiation of Reaction: The reaction is initiated by photolysis of the precursor using UV lamps, which generates the desired oxidant (e.g., OH or Cl).
- Monitoring of Concentrations: The concentrations of sulfuryl fluoride and the reference compound are monitored over time using long-path FTIR spectroscopy.
- Data Analysis: The relative loss of sulfuryl fluoride and the reference compound is plotted.
 The slope of this plot, multiplied by the known rate constant of the reference reaction, gives the rate constant for the reaction of sulfuryl fluoride with the oxidant.

The following diagram illustrates the experimental workflow for the relative rate method.





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Workflow for the relative rate method.

Measurement of UV Absorption Cross-Sections and Quantum Yields

To assess the potential for atmospheric photolysis, the UV absorption cross-sections and photolysis quantum yields are measured.

UV-Visible Spectroscopy: A known concentration of sulfuryl fluoride in a gas cell is exposed
to UV radiation of different wavelengths. The amount of light absorbed is measured to
determine the absorption cross-section at each wavelength.



• Quantum Yield Measurement: A sample of **sulfuryl fluoride** is exposed to a pulsed laser at a specific UV wavelength (e.g., 193 nm). The loss of **sulfuryl fluoride** is measured, and the quantum yield (the fraction of absorbed photons that lead to dissociation) is calculated.

Atmospheric Measurements and Modeling

Long-term atmospheric measurements from global monitoring networks, such as the Advanced Global Atmospheric Gases Experiment (AGAGE), provide data on the trends in **sulfuryl fluoride** concentrations.[12][13] These data, combined with emission inventories, are used in 2D and 3D atmospheric models to infer the global atmospheric lifetime, with the oceanic sink being a critical parameter.[12][13]

Conclusion

Sulfuryl fluoride is a long-lived and potent greenhouse gas. Its atmospheric fate is dominated by slow removal through oceanic uptake and hydrolysis, with atmospheric degradation processes being insignificant. The long atmospheric lifetime of 30-40 years, combined with a high global warming potential, underscores the importance of monitoring its atmospheric concentrations and considering its environmental impact in the context of its use as a fumigant. The experimental methodologies outlined in this guide provide the basis for the ongoing assessment of the atmospheric behavior of **sulfuryl fluoride** and other similar compounds.

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